

# An In-depth Technical Guide to the Solubility of 4-Hydroxycyclohexanecarboxylic Acid

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 4-Hydroxycyclohexanecarboxylic acid

Cat. No.: B153621

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This technical guide provides a comprehensive overview of the solubility of **4-Hydroxycyclohexanecarboxylic acid**, a compound of interest in various scientific domains, including as a potential anti-inflammatory and antioxidant agent.<sup>[1]</sup> This document compiles available quantitative solubility data, details relevant experimental protocols for solubility determination, and illustrates the key factors influencing the solubility of this compound.

## Quantitative Solubility Data

The solubility of **4-Hydroxycyclohexanecarboxylic acid** has been determined in a limited number of solvents. The available quantitative data, primarily for the trans-isomer, is summarized in the table below. It is important to note that comprehensive experimental data across a wide range of organic solvents and aqueous conditions is not extensively available in the public domain.

Solvent/System	Isomer	Temperature (°C)	Solubility	Method
Dimethyl Sulfoxide (DMSO)	trans	Not Specified	100 mg/mL (693.63 mM)	Not Specified
Dimethyl Sulfoxide (DMSO)	trans	Not Specified	28 mg/mL (194.22 mM)	Sonication Recommended
Methanol	trans	Not Specified	Soluble	Not Specified
10% DMSO / 40% PEG300 / 5% Tween-80 / 45% Saline	trans	Not Specified	≥ 2.5 mg/mL (17.34 mM)	In vivo formulation
10% DMSO / 90% (20% SBE-β-CD in saline)	trans	Not Specified	≥ 2.5 mg/mL (17.34 mM)	In vitro formulation
10% DMSO / 90% Corn Oil	trans	Not Specified	≥ 2.5 mg/mL (17.34 mM)	In vivo formulation
Water	Not Specified	25	Predicted: 156 g/L	ALOGPS

## Factors Influencing Solubility

The solubility of **4-Hydroxycyclohexanecarboxylic acid** is governed by several physicochemical factors inherent to its molecular structure, which features both a polar hydroxyl group and a carboxylic acid group, as well as a non-polar cyclohexane ring. The interplay of these features dictates its behavior in different solvent environments.

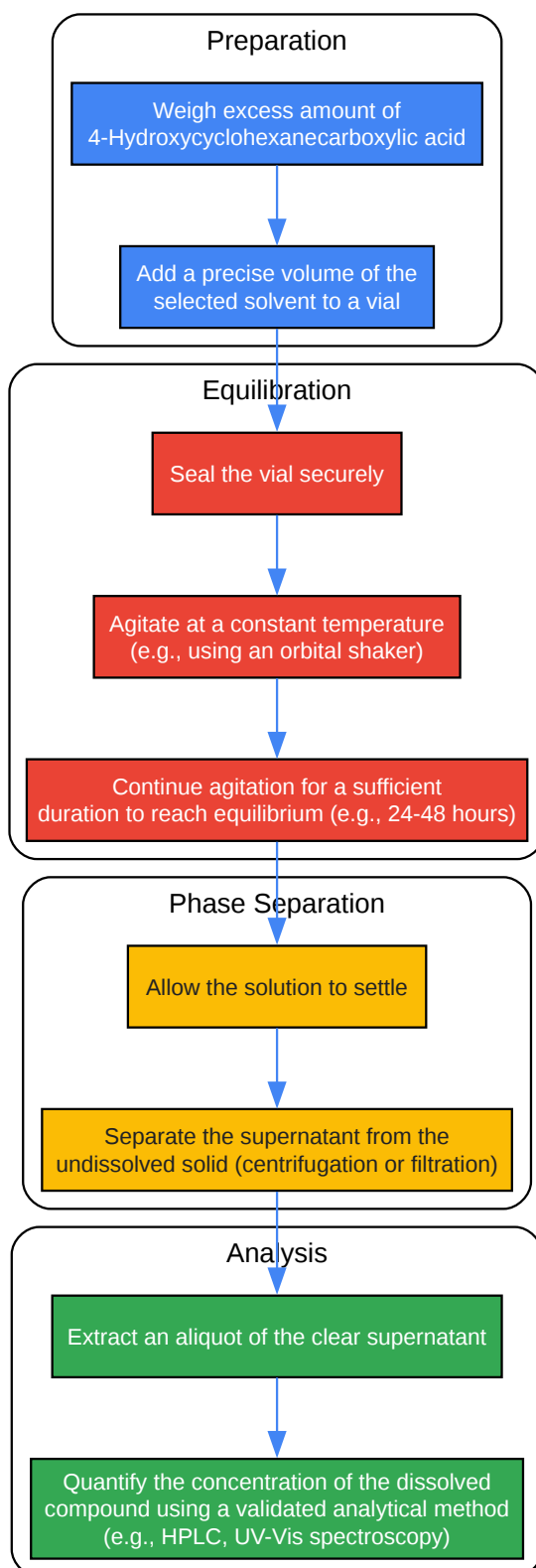
Factors influencing the solubility of **4-Hydroxycyclohexanecarboxylic acid**.

## Experimental Protocols for Solubility Determination

While specific, detailed experimental protocols for the existing solubility data on **4-Hydroxycyclohexanecarboxylic acid** are not publicly available, a general and widely accepted method for determining the equilibrium solubility of a solid compound is the shake-flask method. The following is a generalized protocol based on established methodologies.

## General Shake-Flask Equilibrium Solubility Protocol

This protocol outlines the steps to determine the thermodynamic solubility of a compound in a given solvent.



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## References

- 1. Shake-Flask Aqueous Solubility assay (Kinetic solubility) [protocols.io]
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### Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)